

Introduction: The Quinoline Scaffold and a Key Synthetic Building Block

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Compound of Interest

Compound Name: 2-(Quinolin-4-yl)ethan-1-amine

CAS No.: 860720-12-3

Cat. No.: B2494134

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The quinoline ring system is a quintessential "privileged scaffold" in medicinal chemistry.^{[1][2]} This nitrogen-containing heterocyclic structure, composed of a benzene ring fused to a pyridine ring, is a cornerstone in the design of numerous therapeutic agents. Its prevalence is a testament to its ability to interact with a wide array of biological targets, leading to diverse pharmacological activities including antimalarial, anticancer, antibacterial, and anti-inflammatory effects.^{[3][4][5]} Notable drugs such as chloroquine, mefloquine, and bosutinib feature this core structure, highlighting its significance in drug development.^{[1][3]}

At the heart of synthesizing diverse quinoline-based libraries is the use of versatile chemical intermediates. Among these, **2-(Quinolin-4-yl)ethan-1-amine** stands out as a particularly valuable building block. It provides researchers with a stable quinoline core and a reactive primary amine, separated by a flexible ethyl linker. This configuration allows for the straightforward introduction of a wide variety of functional groups and molecular fragments, enabling systematic exploration of structure-activity relationships (SAR).

This document serves as a detailed application guide for researchers, scientists, and drug development professionals on the effective utilization of **2-(Quinolin-4-yl)ethan-1-amine** as a chemical intermediate. We will delve into its properties, provide a detailed protocol for its most

common application—amide bond formation—and illustrate its role in the logical design of novel bioactive molecules.

Compound Property	Data
Chemical Name	2-(Quinolin-4-yl)ethan-1-amine
Synonym(s)	2-(4-Quinoliny)ethanamine[6][7]
Molecular Formula	C ₁₁ H ₁₂ N ₂ [6][8][9]
Molecular Weight	172.23 g/mol [6][7]
Physical Form	Oil[6]
CAS Number	860720-12-3[7]
InChIKey	LNBWQLAZKFUBSU-UHFFFAOYSA-N[6][9]

Core Application: Amide Bond Formation

The formation of an amide bond is arguably the most frequently used reaction in medicinal chemistry.[10][11][12] It creates a stable, planar linkage that can participate in hydrogen bonding, a critical interaction for molecular recognition at biological targets. The primary amine of **2-(Quinolin-4-yl)ethan-1-amine** is an excellent nucleophile for participating in this reaction, allowing it to be readily coupled with a vast array of carboxylic acids.

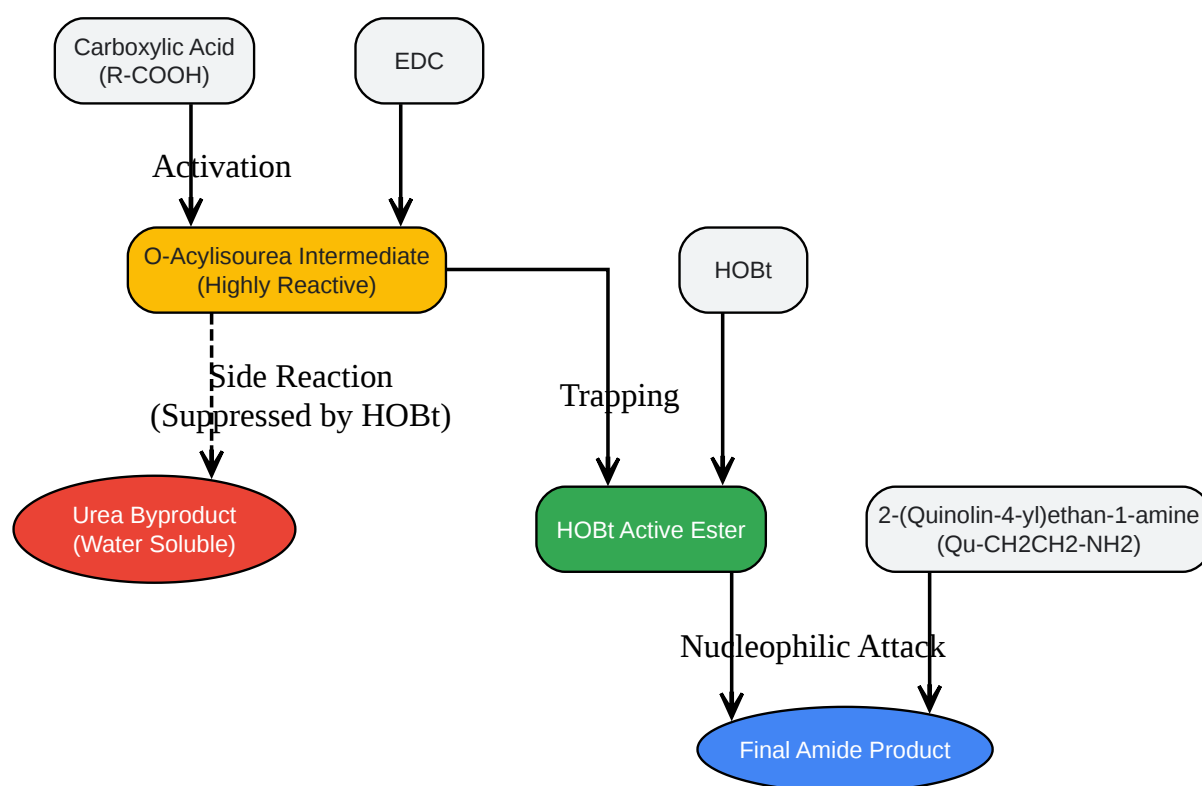
Rationale for Reagent Selection in Amide Coupling

The direct condensation of a carboxylic acid and an amine to form an amide is a thermodynamically unfavorable process that requires high temperatures and results in the loss of water. To achieve this transformation under mild laboratory conditions, the carboxylic acid must first be "activated". This is accomplished using coupling reagents.

- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide): A water-soluble carbodiimide that reacts with the carboxylic acid to form a highly reactive O-acylisourea intermediate. This intermediate is readily attacked by the amine. The byproducts are soluble in water, simplifying purification.

- HOBt (1-Hydroxybenzotriazole): While the O-acylisourea intermediate is reactive, it can rearrange to a stable N-acylurea byproduct, halting the reaction. HOBt is added as an activator or "trapping agent". It reacts with the O-acylisourea to form an active ester that is more stable to rearrangement but still highly reactive towards the amine. This strategy increases reaction efficiency and, crucially, suppresses the racemization of chiral carboxylic acids.[10]
- DIPEA (N,N-Diisopropylethylamine): A non-nucleophilic organic base used to neutralize any acidic species in the reaction, such as the hydrochloride salt of EDC or the carboxylic acid itself, ensuring the primary amine remains deprotonated and thus nucleophilic.

Mechanism of EDC/HOBt-Mediated Amide Coupling



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Caption: Mechanism of EDC/HOBt mediated amide bond formation.

Experimental Protocol 1: General Amide Coupling

This protocol describes a general procedure for the coupling of a generic carboxylic acid with **2-(Quinolin-4-yl)ethan-1-amine**.

Materials:

- **2-(Quinolin-4-yl)ethan-1-amine**
- Carboxylic acid of interest (e.g., 4-methoxybenzoic acid)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride)
- HOBt (1-Hydroxybenzotriazole)
- DIPEA (N,N-Diisopropylethylamine)
- Anhydrous N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the carboxylic acid (1.0 eq). Dissolve it in a minimal amount of anhydrous DMF or DCM (approx. 0.1 M concentration).
- **Reagent Addition:** To the stirred solution, add **2-(Quinolin-4-yl)ethan-1-amine** (1.05 eq), HOBt (1.1 eq), and DIPEA (2.5 eq).

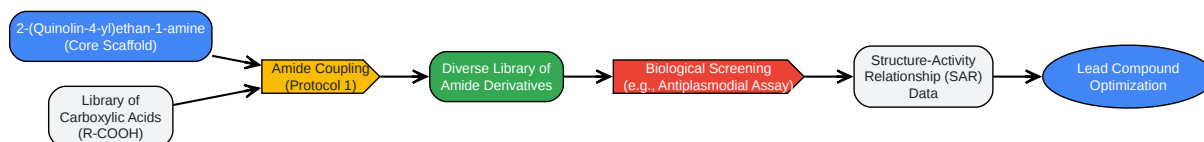
- **Activation:** Cool the reaction mixture to 0 °C using an ice bath. Once cooled, add EDC (1.2 eq) portion-wise over 5 minutes.
- **Reaction:** Remove the ice bath and allow the reaction to warm to room temperature. Stir for 4-18 hours.
- **Monitoring:** Monitor the reaction progress by Thin-Layer Chromatography (TLC). A typical mobile phase would be 5-10% methanol in DCM. The product should have an R_f value between that of the two starting materials.
- **Workup:** Once the reaction is complete, dilute the mixture with ethyl acetate. Wash the organic layer sequentially with saturated NaHCO₃ solution (2x), water (1x), and brine (1x). The aqueous washes remove the urea byproduct and excess reagents.
- **Drying and Concentration:** Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude material by flash column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of methanol in dichloromethane or ethyl acetate in hexanes) to obtain the pure amide product.

Self-Validation: The success of the protocol is validated at each stage. TLC monitoring confirms the consumption of starting materials and the formation of a new, single major product. The aqueous workup is designed to remove specific impurities, and the final purification step, confirmed by clean NMR and MS spectra, validates the identity and purity of the final compound.

Application in Bioactive Scaffold Design: Antimalarial Analogs

The 4-aminoquinoline core is central to the activity of many antimalarial drugs.^[3] These drugs are thought to function by accumulating in the acidic food vacuole of the malaria parasite and interfering with the detoxification of heme.^[13] The basicity of the side-chain amine is critical for this "pH trapping" mechanism.^[13] By using **2-(Quinolin-4-yl)ethan-1-amine**, researchers can systematically modify the side chain to optimize potency, overcome resistance, and improve pharmacokinetic properties.

Workflow for SAR Exploration



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Caption: Workflow for SAR exploration using the intermediate.

Protocol 2: Synthesis of N-(2-(Quinolin-4-yl)ethyl)-4-(trifluoromethyl)benzamide

This protocol provides a specific example of synthesizing a potential bioactive molecule by coupling the intermediate with a functionalized benzoic acid. The trifluoromethyl group is a common substituent in medicinal chemistry used to block metabolic oxidation and increase lipophilicity.

Materials:

- 2-(Quinolin-4-yl)ethan-1-amine (172 mg, 1.0 mmol)
- 4-(Trifluoromethyl)benzoic acid (190 mg, 1.0 mmol)
- EDC (230 mg, 1.2 mmol)
- HOBt (150 mg, 1.1 mmol)
- DIPEA (0.44 mL, 2.5 mmol)
- Anhydrous DMF (10 mL)

Procedure:

- Follow the General Amide Coupling Protocol as described above, using the specified quantities of reagents.
- Stir the reaction at room temperature for 16 hours.
- After workup and concentration, purify the crude product via flash chromatography using a gradient of 0-5% methanol in dichloromethane.
- Combine the pure fractions and concentrate under reduced pressure to yield the title compound as a solid. The expected yield is typically in the range of 70-90%.

Expected Characterization Data:

- ¹H NMR: Peaks corresponding to the quinoline ring protons, the ethyl linker protons, the amide N-H proton, and the protons of the trifluoromethylbenzoyl group.
- Mass Spectrometry (ESI+): A prominent peak for [M+H]⁺ at m/z 345.1.

Reactant	Structure	Purpose
2-(Quinolin-4-yl)ethan-1-amine	Qu-CH ₂ CH ₂ -NH ₂	Core scaffold and nucleophile
4-(Trifluoromethyl)benzoic acid	CF ₃ -Ph-COOH	Modifying fragment to alter SAR
EDC/HOBt	-	Coupling agents for amide formation
DIPEA	-	Non-nucleophilic base

Safety and Handling

2-(Quinolin-4-yl)ethan-1-amine should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).[7]

- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[7]

Conclusion

2-(Quinolin-4-yl)ethan-1-amine is a high-value intermediate for the synthesis of novel quinoline-based compounds. Its primary amine handle, readily functionalized through robust and reliable methods such as amide coupling, provides a direct and efficient route to diverse chemical libraries. The protocols and rationale presented here offer a solid foundation for researchers to leverage this building block in the pursuit of new therapeutic agents, particularly in fields like antimalarial and anticancer drug discovery where the quinoline scaffold has proven historical and ongoing importance.

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